

What is the CAS number for Isomylamine Hydrochloride

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Compound of Interest

Compound Name: Isomylamine Hydrochloride

Cat. No.: B10858515

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Isomylamine Hydrochloride: A Technical Overview

CAS Number: 24357-98-0

This document provides a technical summary of **Isomylamine Hydrochloride**, a compound identified as a spasmolytic and smooth muscle relaxant.^[1] The information is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Isomylamine Hydrochloride is the hydrochloride salt of Isomylamine.^{[1][2]} Key identifying information and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	24357-98-0	[1] [2] [3]
Synonyms	Isomylamine HCl, ISOMYLAMINE HYDROCHLORIDE [USAN], NSC-78987	[1] [2]
IUPAC Name	2-(diethylamino)ethyl 1- isopentylcyclohexane-1- carboxylate hydrochloride	[1]
Chemical Formula	C18H36ClNO2	[1]
Molecular Weight	333.94 g/mol	[1] [2]
Exact Mass	333.2435	[1]
Elemental Analysis	C: 64.74%, H: 10.87%, Cl: 10.62%, N: 4.19%, O: 9.58%	[1]
Related CAS Number	28815-27-2 (free base)	[1]

Pharmacological Classification

Isomylamine Hydrochloride is classified as a spasmolytic and smooth muscle relaxant.[\[1\]](#) It is also categorized under agents affecting the musculoskeletal system.[\[2\]](#) This product is intended for research use only and not for human or veterinary use.[\[1\]](#)

Experimental Data and Protocols

A comprehensive search of publicly available scientific literature did not yield detailed experimental protocols, quantitative data from pharmacological assays, or specific signaling pathway information for **Isomylamine Hydrochloride**. The available information is primarily from chemical suppliers and regulatory databases.

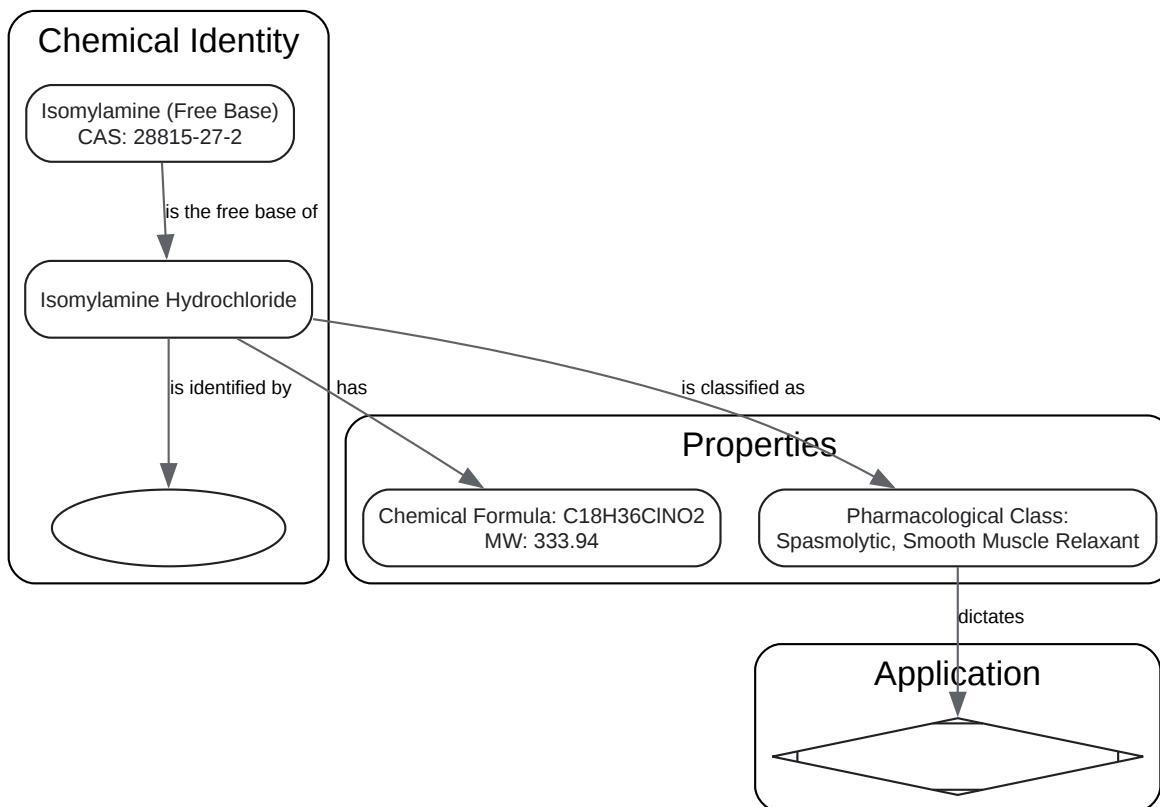
Experimental Workflow and Signaling Pathways

Due to the lack of detailed experimental studies in the public domain, a diagram of the experimental workflow or the specific signaling pathways through which **Isomylamine Hydrochloride** exerts its effects cannot be provided at this time.

Logical Relationship of Available Information

The following diagram illustrates the relationship between the identified pieces of information for **Isomylamine Hydrochloride**.

Isomylamine Hydrochloride Information Flow



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Caption: Logical relationship of **Isomylamine Hydrochloride** information.

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References

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